

Gentamicin C1A: A Comprehensive Technical Overview

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Compound of Interest

Compound Name:	Gentamicin C1A
CAS No.:	1403-66-3; 1405-41-0
Cat. No.:	B15560820

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For Researchers, Scientists, and Drug Development Professionals

Introduction

Gentamicin C1A is a significant component of the gentamicin complex, a widely used aminoglycoside antibiotic. This technical guide provides an in-depth analysis of its core molecular properties, established experimental protocols for its isolation and quantification, and its mechanism of action. The information is tailored for professionals in research, science, and drug development to support further investigation and application of this compound.

Core Molecular Data

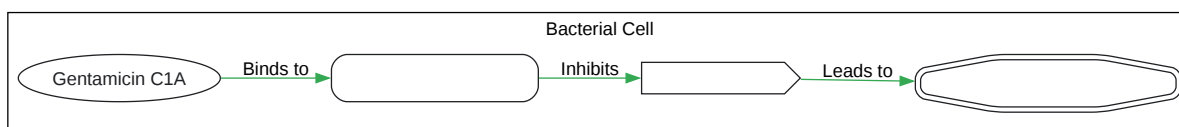
A clear understanding of the fundamental physicochemical properties of **Gentamicin C1A** is crucial for any research or development endeavor. The following table summarizes its key molecular identifiers and characteristics.

Property	Value	Source(s)
Molecular Formula	C ₁₉ H ₃₉ N ₅ O ₇	
Molecular Weight	449.54 g/mol	
CAS Number	26098-04-4	

Mechanism of Action: Inhibition of Bacterial Protein Synthesis

Gentamicin C1A exerts its antibacterial effect by targeting the bacterial ribosome, a critical component of protein synthesis. The primary mechanism involves the binding of **Gentamicin C1A** to the 30S ribosomal subunit. This interaction disrupts the fidelity of mRNA translation, leading to the production of non-functional or truncated proteins, which ultimately results in bacterial cell death. The binding occurs in the major groove of the ribosomal RNA (rRNA).

The following diagram illustrates the simplified workflow of **Gentamicin C1A**'s interaction with the bacterial ribosome.



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Caption: Mechanism of action of **Gentamicin C1A**.

Experimental Protocols

Accurate and reproducible experimental methods are paramount in scientific research. This section details established protocols for the isolation, purification, and quantification of **Gentamicin C1A**.

Isolation and Purification of Gentamicin C1A from Culture Filtrates

A common method for obtaining pure **Gentamicin C1A** involves its isolation from the fermentation products of *Micromonospora purpurea*.

Methodology:

- **Chromatography:** A liquid chromatographic method is employed using a medium-pressure chromatographic system with silica gel 60 (15-40 microns).
- **Mobile Phases:** Two primary mobile phases are utilized:
 - Methanol-25% ammonia solution (85:15, v/v)
 - Methanol-chloroform-25% ammonia solution (20:10:5, v/v)
- **Fraction Processing:** The eluted fractions are neutralized with 1.0 M hydrochloric acid, concentrated under vacuum, and desalted by gel filtration.
- **Purity Verification:** The purity of the separated **Gentamicin C1A** is confirmed using ^1H NMR spectroscopy, high-performance liquid chromatography (HPLC), and thin-layer chromatography (TLC), with purities exceeding 95% being achievable.

Quantification of Gentamicin C1A by High-Performance Liquid Chromatography (HPLC)

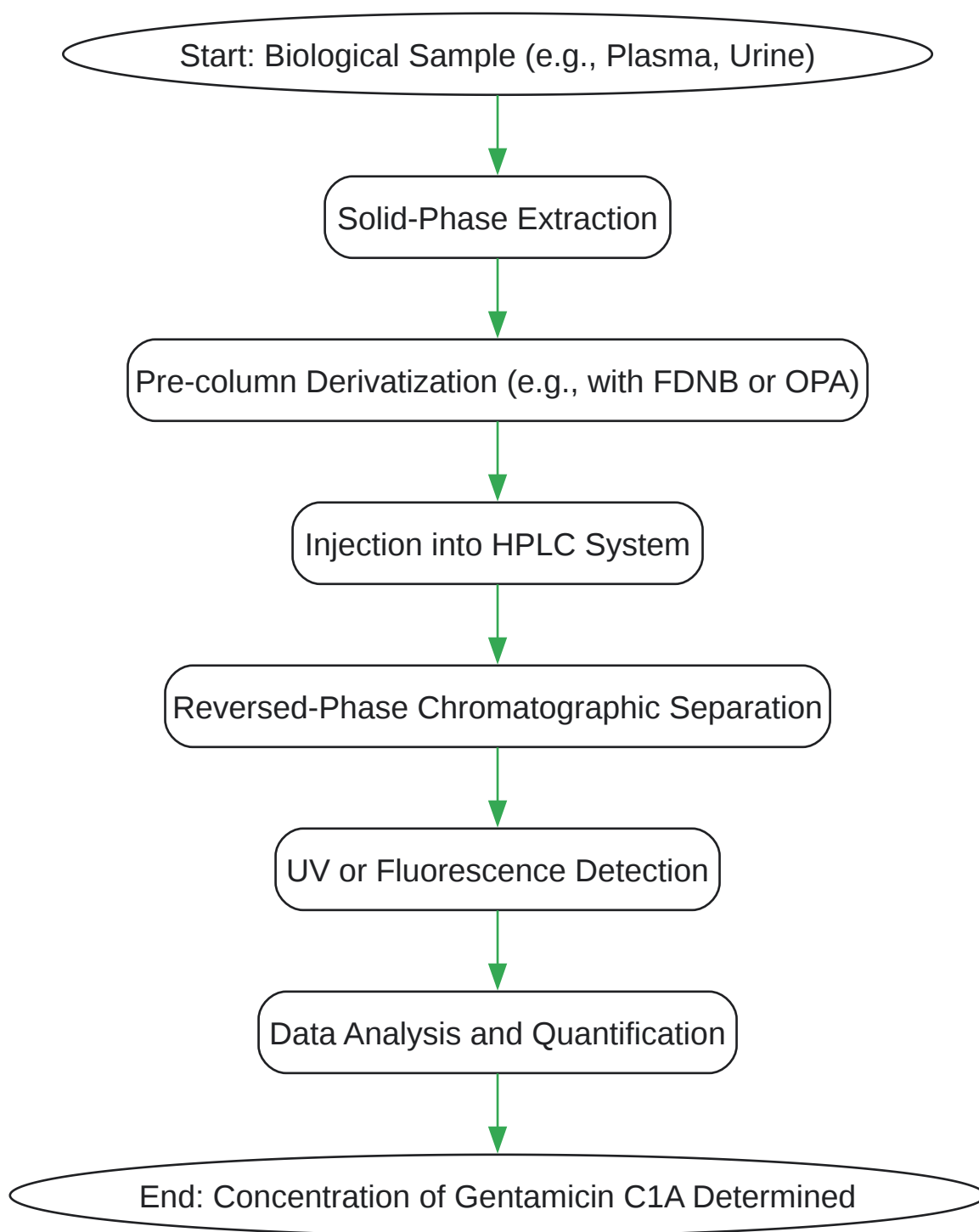
HPLC is a robust and widely used technique for the quantitative analysis of **Gentamicin C1A** in various matrices, including plasma and urine.

Methodology:

- **Sample Preparation and Extraction:**
 - Gentamicins are extracted from the biological matrix using a Tris buffer and polymer phase solid-phase extraction.
- **Derivatization:**

- Pre-column derivatization is necessary due to the lack of a suitable chromophore in the native molecule. Common derivatizing agents include:
 - 1-fluoro-2,4-dinitrobenzene (FDNB)
 - o-phthalaldehyde (OPA)
- Chromatographic Conditions:
 - Column: A reversed-phase column, such as a Symmetry™ C18 (100 × 4.6 mm; 3.5 µm bead size), is typically used.
 - Mobile Phase: A common mobile phase consists of an acetonitrile and Tris buffer gradient. For instance, 680 mL/L acetonitrile in 320 mL/L Tris buffer (8.3 mmol/L, pH 7.0).
 - Flow Rate: A typical flow rate is 1.2 mL/min.
 - Detection: The derivatives are quantified using UV absorbance at 365 nm for DNP derivatives or fluorometry for OPA derivatives.

The logical workflow for the HPLC quantification of **Gentamicin C1A** is depicted in the following diagram.



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Caption: HPLC quantification workflow for **Gentamicin C1A**.

Structural Elucidation

Nuclear Magnetic Resonance (NMR) spectroscopy is a powerful tool for the structural confirmation and purity assessment of **Gentamicin C1A**. Both ^1H and ^{13}C NMR are utilized to identify the characteristic signals of the molecule, which can serve as spectral markers. This technique is advantageous as it may not require reference standards for identification and quantification.

Biosynthesis Pathway

The production of **Gentamicin C1A** is a result of a complex biosynthetic pathway in *Micromonospora purpurea*. Metabolic engineering efforts have focused on manipulating this pathway to enhance the yield of specific gentamicin components. For instance, knocking out the *genK* and *genL* genes can lead to a strain that exclusively produces **Gentamicin C1A**.

The simplified biosynthetic relationship leading to **Gentamicin C1A** is shown below.



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Caption: Simplified biosynthesis of **Gentamicin C1A**.

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